

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate

CAS number and identification

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Compound of Interest

Compound Name: *Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate*

Cat. No.: *B102683*

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Technical Guide: Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate**, a key intermediate in organic synthesis and medicinal chemistry. The document details its chemical identity, physicochemical properties, a representative synthetic protocol, and its applications in research and development.

Compound Identification and Properties

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate is a pyrrolidine derivative characterized by a benzyl group attached to the nitrogen atom and two ethyl ester groups at positions 2 and 5 of the pyrrolidine ring.^[1] The stereochemistry of the ester groups can vary, leading to different isomers.

Chemical Identifiers

Several CAS numbers are associated with this compound, often distinguishing its stereoisomers or salt forms. It is crucial for researchers to note these distinctions when sourcing materials.

Identifier	Data
Chemical Name	Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate
Molecular Formula	C ₁₇ H ₂₃ NO ₄
Molecular Weight	305.37 g/mol
CAS Number (cis-isomer)	52321-06-9
CAS Number (Mixture)	17740-40-8
CAS Number (HCl Salt)	93478-48-9
IUPAC Name	diethyl 1-benzylpyrrolidine-2,5-dicarboxylate
Canonical SMILES	<chem>CCOC(=O)C1CCC(N1CC2=CC=CC=C2)C(=O)OCC</chem>
InChI Key	LDUSEIANLSWKPY-UHFFFAOYSA-N

Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties, primarily associated with the cis-isomer (CAS 52321-06-9).

Property	Value
Melting Point	123-125 °C
Boiling Point	145-148 °C (at 0.3 Torr)
Density (Predicted)	1.146 ± 0.06 g/cm ³
Storage Temperature	2-8°C, Sealed in a dry environment

Synthesis and Experimental Protocols

The synthesis of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate** typically involves the N-benylation of a pre-existing diethyl pyrrolidine-2,5-dicarboxylate precursor. While a specific, detailed protocol from a single peer-reviewed source is not readily available, the following procedure is based on established chemical transformations for this compound class.^[2]

Representative Synthesis: N-Benzylation

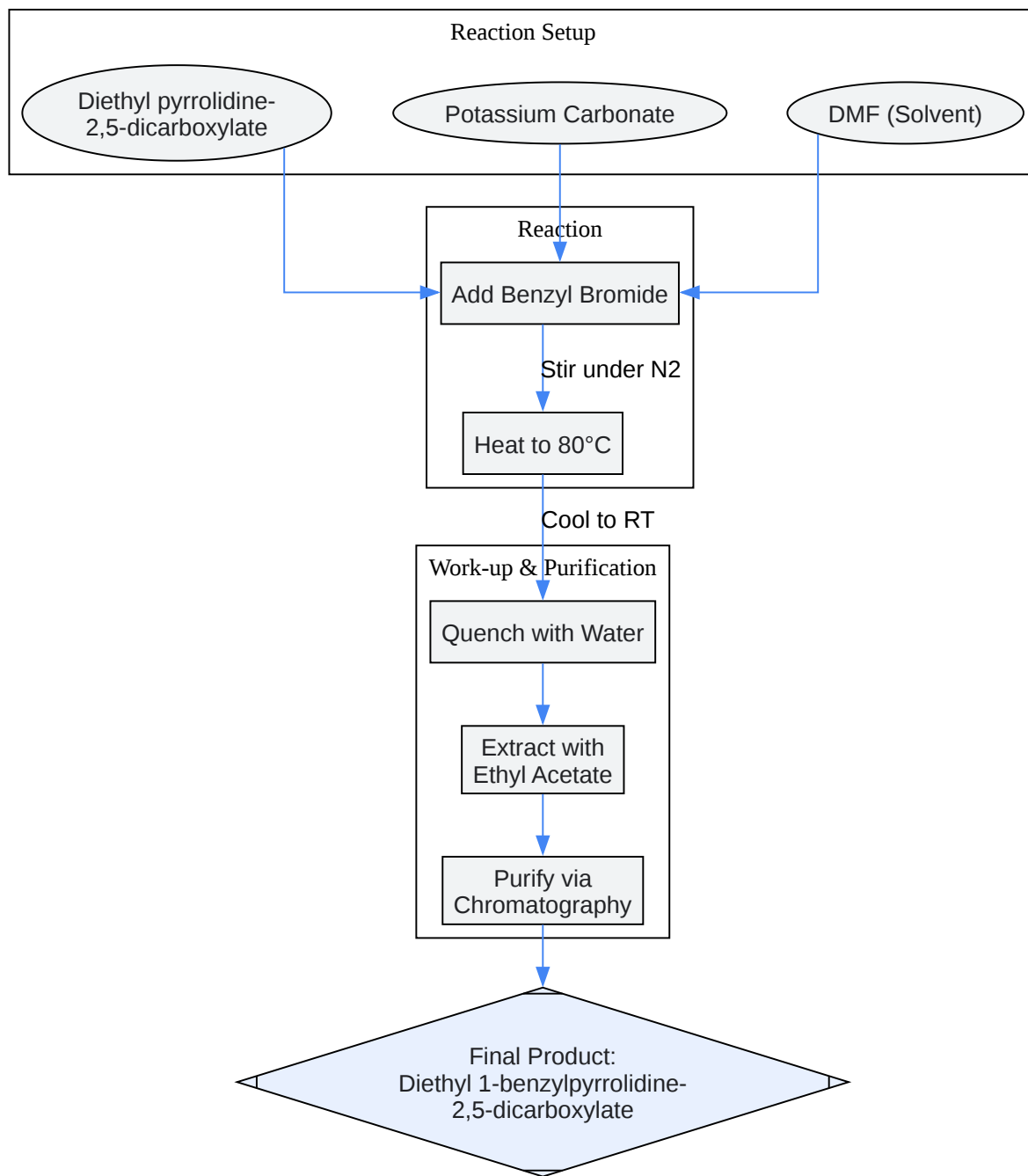
This protocol describes the benzylation of the pyrrolidine nitrogen via nucleophilic substitution.

Reaction Scheme: Starting Material: Diethyl pyrrolidine-2,5-dicarboxylate Reagents: Benzyl bromide, Potassium carbonate (K_2CO_3) Solvent: N,N-Dimethylformamide (DMF) Product:

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate

Experimental Protocol:

- **Reaction Setup:** To a solution of diethyl pyrrolidine-2,5-dicarboxylate (1.0 equivalent) in anhydrous N,N-Dimethylformamide (DMF), add potassium carbonate (K_2CO_3 , approx. 1.5-2.0 equivalents) as a base.
- **Addition of Reagent:** To the stirred suspension, add benzyl bromide (1.1 equivalents) dropwise at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to 80°C and maintain stirring under an inert atmosphere (e.g., Nitrogen or Argon) for several hours. Reaction progress can be monitored by Thin-Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Quench the reaction by adding water and extract the product with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be purified by silica gel column chromatography to yield the final product.



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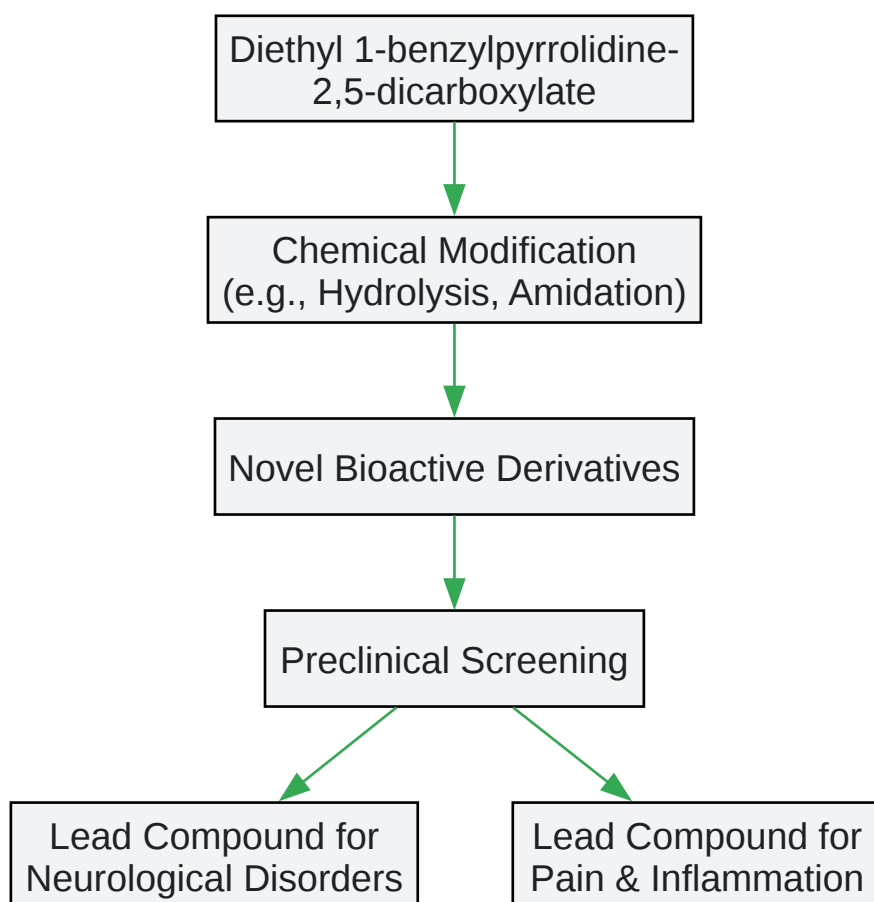
General workflow for the synthesis of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate**.

Applications in Research and Development

Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate is primarily utilized as a versatile building block in pharmaceutical research and synthetic chemistry.[2] Its structural features allow for further chemical modifications, such as hydrolysis of the ester groups to the corresponding dicarboxylic acid, reduction to diols, or transesterification.[2]

Pharmaceutical Intermediate

The pyrrolidine scaffold is a common feature in many biologically active compounds. Derivatives of **Diethyl 1-benzylpyrrolidine-2,5-dicarboxylate** have been investigated for their potential in treating neurological disorders, attributed to their ability to interact with neurotransmitter systems.[2] Additionally, related structures have shown potential as analgesic and anti-inflammatory agents.[2]



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Role as a precursor in drug discovery pathways.

Safety and Handling

For CAS number 17740-40-8, the following GHS hazard and precautionary statements have been identified. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/eye protection/face protection.
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

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References

- 1. (2S,5R)-1-benzylpyrrolidine-2,5-dicarboxylic acid | 52321-07-0 [chemicalbook.com]
- 2. Buy diethyl (2S,5S)-1-benzylpyrrolidine-2,5-dicarboxylate [smolecule.com]

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